

Best practices for storing and handling 4-Ethoxybenzamide to maintain integrity

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Compound of Interest

Compound Name: 4-Ethoxybenzamide

Cat. No.: B1582668

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This guide provides best practices for the storage, handling, and troubleshooting of **4-Ethoxybenzamide** to ensure its integrity throughout experimental use.

Frequently Asked Questions (FAQs)

Q1: What are the key chemical and physical properties of **4-Ethoxybenzamide**?

A1: **4-Ethoxybenzamide** is a combustible, solid aromatic amide.^[1] Its fundamental properties are summarized below for quick reference.

Property	Value	Source(s)
CAS Number	55836-71-0	^[1] ^[2]
Molecular Formula	C ₉ H ₁₁ NO ₂	^[2] ^[3]
Molecular Weight	165.19 g/mol	^[2]
Appearance	White to off-white solid	^[1]
Melting Point	208-210 °C	^[1]
Purity	≥97%	

Q2: What are the officially recommended storage conditions for **4-Ethoxybenzamide**?

A2: To maintain the integrity and stability of **4-Ethoxybenzamide**, it is crucial to adhere to proper storage conditions. The compound should be stored sealed in a dry environment.^[1] For long-term stability, storing at colder temperatures is advisable, drawing parallels from related benzamide compounds which exhibit enhanced stability at -20°C.^[4]

Condition	Recommendation	Rationale	Source(s)
Temperature	Room Temperature (Short-term). Consider -20°C for long-term storage (months to years).	Prevents thermal degradation. Colder temperatures slow chemical degradation processes.	^[1] ^[4]
Atmosphere	Store in a tightly closed container in a dry, well-ventilated place.	Protects from moisture, which can cause hydrolysis, and atmospheric contaminants.	^[1]
Light	Store in a dark place, away from direct sunlight.	Prevents potential photodegradation. Aromatic compounds can be light-sensitive.	
Incompatibilities	Segregate from strong oxidizing agents.	Avoids hazardous chemical reactions.	

Q3: What Personal Protective Equipment (PPE) is required when handling **4-Ethoxybenzamide**?

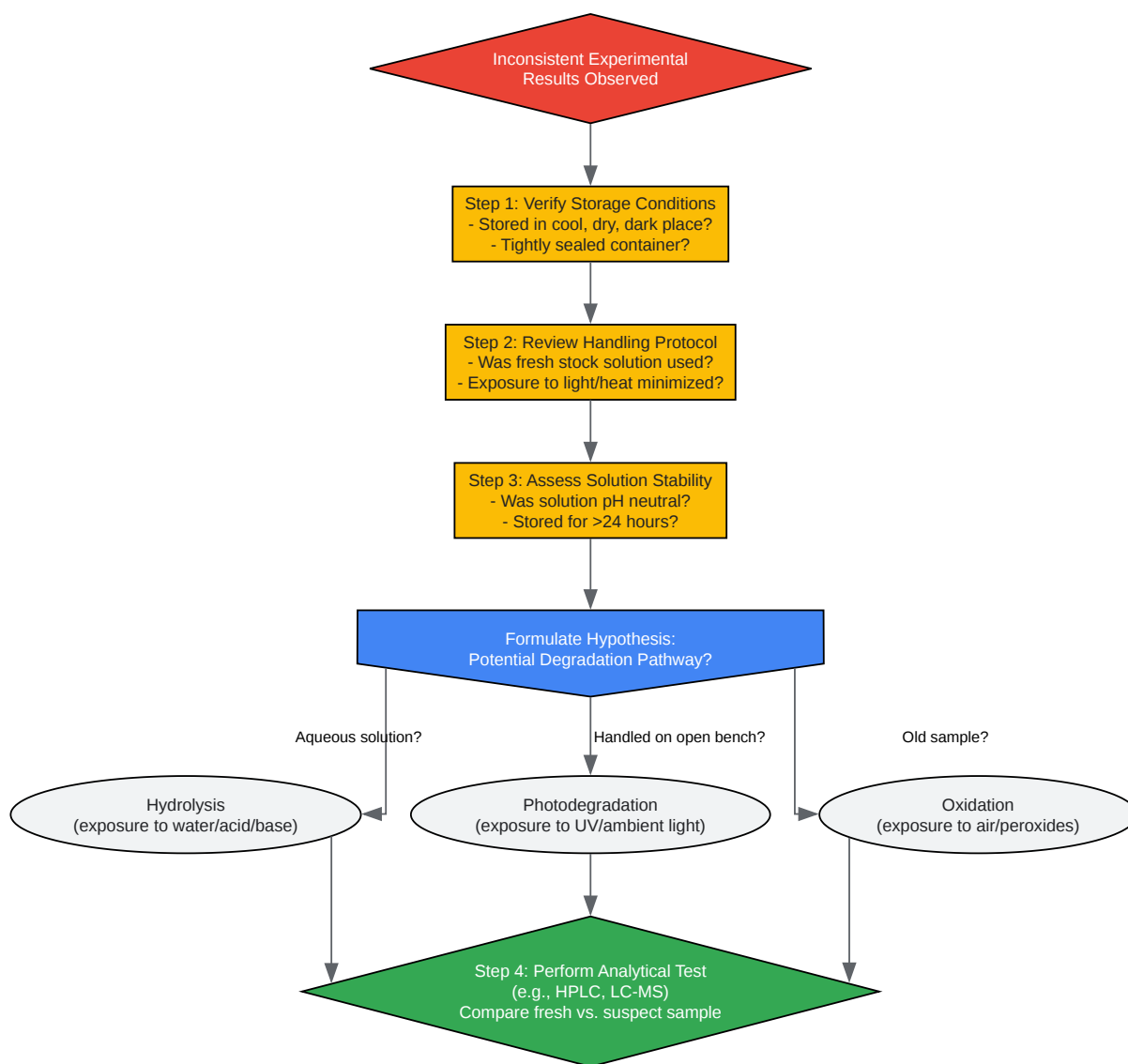
A3: Due to its chemical nature and hazard classification, appropriate PPE must be worn at all times. **4-Ethoxybenzamide** is classified as harmful if swallowed (Acute Toxicity 4, Oral).^[1]^[3]

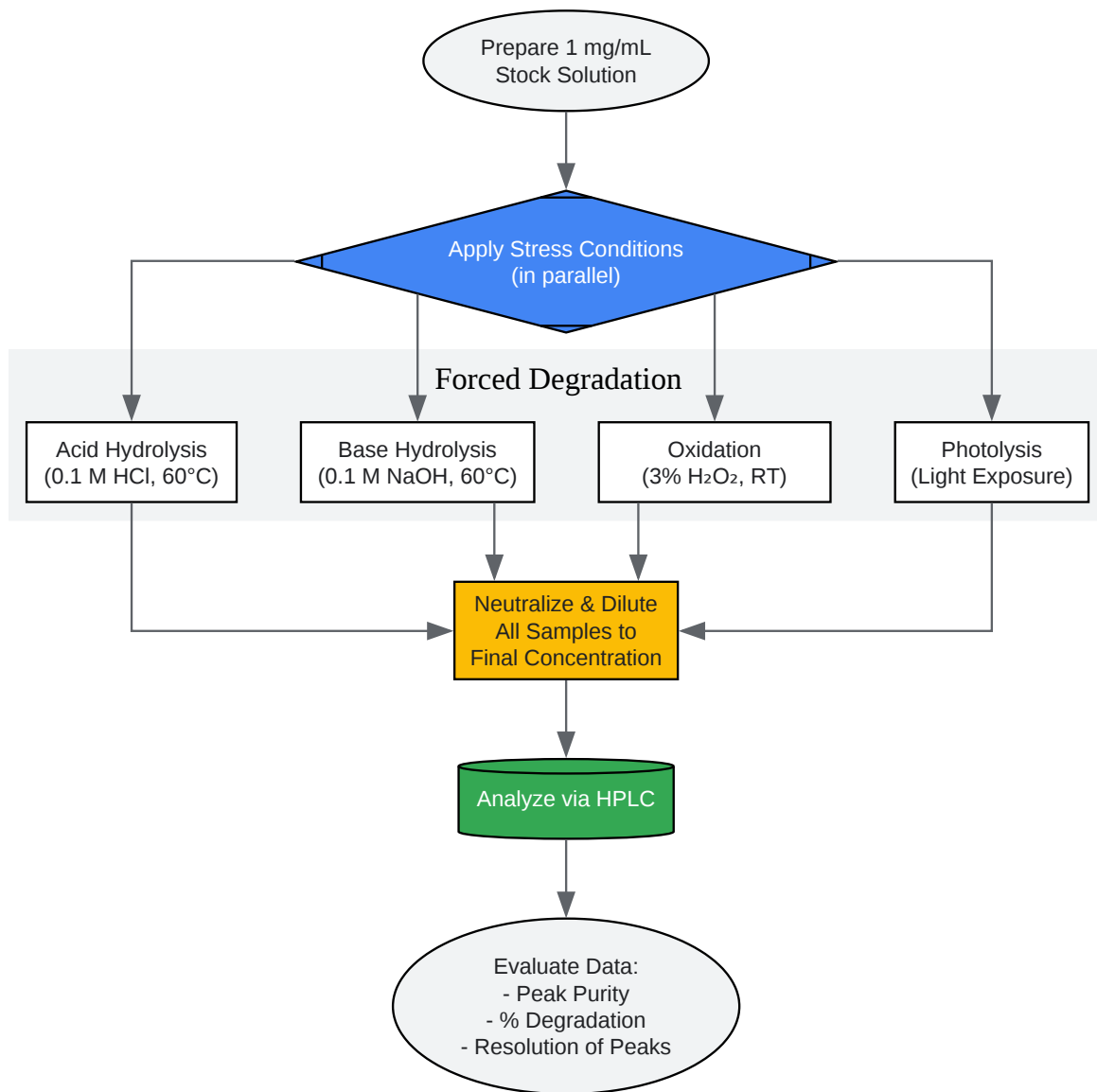
- Eye Protection: Wear tightly fitting safety goggles or eyeshields.
- Hand Protection: Handle with impervious chemical-resistant gloves (e.g., nitrile). Gloves must be inspected prior to use.

- Respiratory Protection: When handling the solid powder, especially when dust may be generated, use a type N95 (US) dust mask or equivalent.[\[1\]](#)
- Body Protection: Wear a standard laboratory coat.

Below is a workflow for ensuring safety before handling the compound.







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References

- 1. 4-Ethoxybenzamide | 55836-71-0 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. p-Ethoxybenzamide | C₉H₁₁NO₂ | CID 108776 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. cdn.caymanchem.com [cdn.caymanchem.com]
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